

# 2-(Chloromethyl)-4-methylaniline CAS number lookup

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## Compound of Interest

Compound Name: 2-(Chloromethyl)-4-methylaniline

Cat. No.: B8465793

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## Technical Guide on 2-Chloro-4-methylaniline

A Note on the Target Compound: Initial searches for "**2-(Chloromethyl)-4-methylaniline**" did not yield a specific CAS number or sufficient technical data for a comprehensive guide. This compound is structurally distinct from the more widely documented 2-Chloro-4-methylaniline. This guide will, therefore, focus on the latter, providing an in-depth overview for researchers, scientists, and drug development professionals.

### Chemical Identity of 2-Chloro-4-methylaniline

- CAS Number: 615-65-6[1][2]
- Synonyms: 2-Chloro-p-toluidine, 4-Amino-3-chlorotoluene[1]
- Molecular Formula: C<sub>7</sub>H<sub>8</sub>ClN[1][2]
- Molecular Weight: 141.60 g/mol [1]

## Physicochemical and Safety Data

The following table summarizes key quantitative data for 2-Chloro-4-methylaniline.

Property	Value	Reference(s)
Physical Form	Liquid	[1]
Appearance	Colorless to pale yellow or red to green clear liquid	[2]
Boiling Point	223-225 °C (lit.)	[1]
Melting Point	7 °C (lit.)	[1]
Density	1.151 g/mL at 25 °C (lit.)	[1]
Refractive Index	n <sub>20/D</sub> 1.575 (lit.)	[1]
Solubility	Soluble in methanol.	[1][2]
Flash Point	99 °C (210.2 °F) - closed cup	[1]

## Applications in Research and Drug Development

2-Chloro-4-methylaniline serves as a crucial intermediate in the synthesis of a variety of compounds, particularly in the pharmaceutical and agrochemical industries.[2] Its chemical structure allows it to be a versatile building block for more complex molecules.[2][3]

Notably, it is used as an intermediate in the preparation of reverse transcriptase inhibitors for HIV-1. It is also a precursor for various drug molecules, including antibiotics, anti-inflammatory drugs, and analgesics.[3] In addition to pharmaceuticals, it is utilized in the synthesis of dyes and can be used to create certain polymer or functional materials.[2][3]

## Experimental Protocols

### Synthesis of 2-Chloro-4-methylaniline

A common synthetic route to 2-Chloro-4-methylaniline involves the chlorination of N-acetyl-p-toluidine followed by deprotection.

Materials:

- N-acetyl-p-toluidine

- Chlorinating agent (e.g., sulfuryl chloride)
- Solvent (e.g., acetic acid)
- Hydrochloric acid
- Sodium hydroxide

#### Procedure:

- Dissolve N-acetyl-p-toluidine in a suitable solvent such as acetic acid in a reaction flask.
- Cool the mixture in an ice bath.
- Slowly add the chlorinating agent to the cooled solution while stirring.
- After the addition is complete, allow the reaction to proceed at a controlled temperature until completion, monitored by a technique like Thin Layer Chromatography (TLC).
- Pour the reaction mixture into water to precipitate the chlorinated intermediate.
- Filter and wash the precipitate.
- Hydrolyze the intermediate by heating with hydrochloric acid.
- Neutralize the solution with sodium hydroxide to obtain 2-Chloro-4-methylaniline.
- Extract the product with an organic solvent, dry the organic layer, and purify by distillation.

## Application in the Synthesis of a Diazocine Derivative

#### Materials:

- 4-Chloro-2-methylaniline (an isomer, for which a specific synthesis was found)
- Paraformaldehyde
- Toluene

- Catalyst (as specified in the literature)

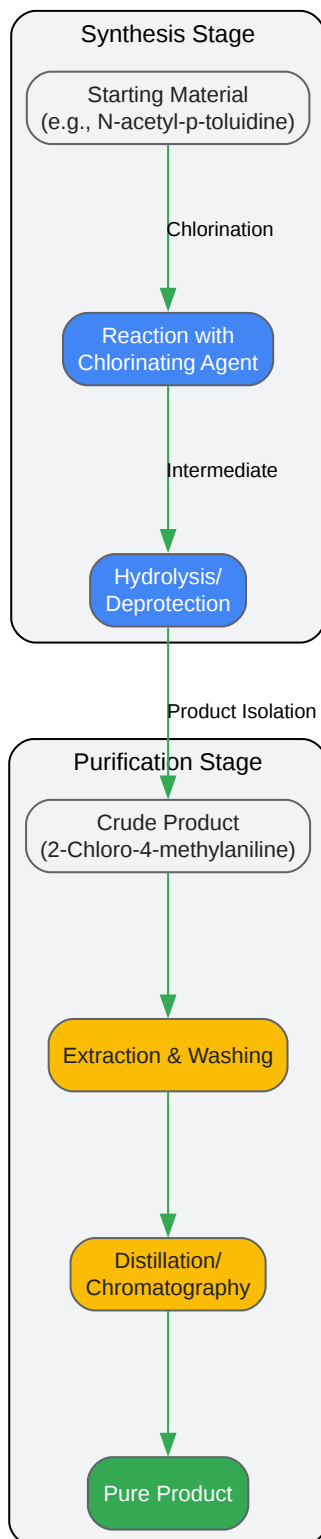
Procedure:

- In a reaction flask, combine 4-Chloro-2-methylaniline and paraformaldehyde in toluene.
- Add the appropriate catalyst.
- Heat the mixture to reflux and maintain for the time specified in the relevant literature, monitoring the reaction by TLC.
- Upon completion, cool the reaction mixture.
- Remove the solvent under reduced pressure.
- Purify the resulting crude product, 2,8-dichloro-4,10-dimethyl-6H,12H-5,11-methanodibenzo[b,f]-diazocine, using column chromatography or recrystallization.

## Logical Workflow for Synthesis

The following diagram illustrates a generalized workflow for the synthesis and purification of a derivative from an aniline precursor.

## General Synthesis Workflow



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Caption: A generalized workflow for the synthesis and purification of 2-Chloro-4-methylaniline.

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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